

penicillin impurity 11 separation challenges

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Compound Focus: Benzylpenicillin Impurity 11

CAS No.: 118-53-6

Cat. No.: S624159

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Chemical Identity of Penicillin Impurity 11

The table below summarizes the available key identifiers for Penicillin Impurity 11.

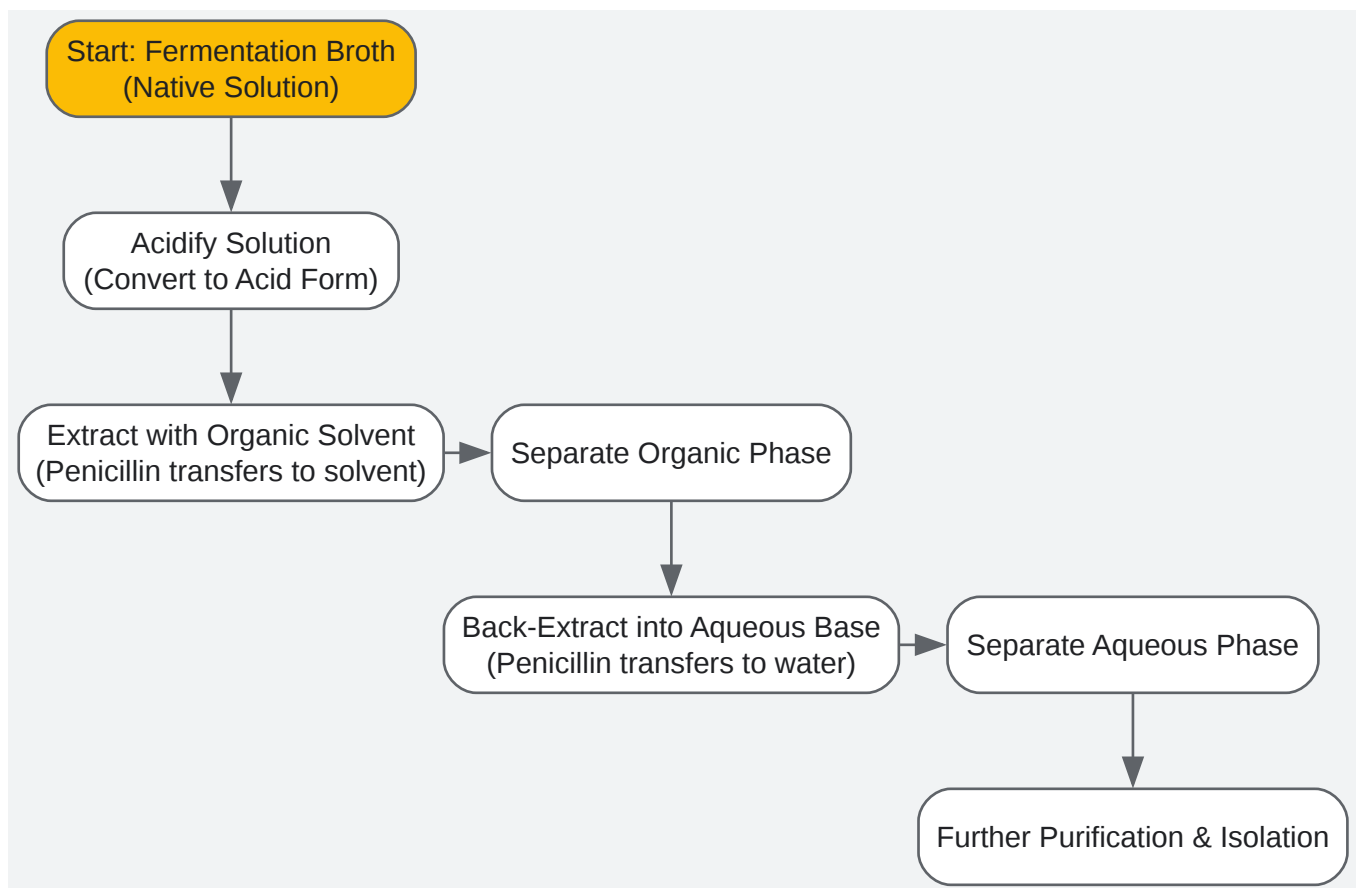
Property	Description
Chemical Name	(2R,4S)-2-((2-(4-hydroxyphenoxy)acetamido)methyl)-5,5-dimethylthiazolidine-4-carboxylic acid [1] [2]
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₅ S [1]
Molecular Weight	340.4 g/mol [1]
CAS Number	Not Available (NA) [1]
SynZeal Cat. No.	SZ-P016082 [1]
Smiles Notation	<chem>O=C([C@@H]1NC@@HC=C2)=O)SC1(C)C)O</chem> [1]

This impurity can be used as a **reference standard** for analytical purposes, including **method development**, **method validation**, and **quality control** during the commercial production of penicillin or the filing of

regulatory applications [1].

General Principles for Separating Penicillin Impurities

While a specific protocol for Impurity 11 was not located, historical and general research outlines a fundamental approach for purifying penicillin from impurities using liquid-liquid extraction. The following diagram illustrates a typical workflow for this process.



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The table below details the purpose and common reagents for each step in the workflow above.

Step	Purpose	Typical Agents & Notes
Initial Extraction	Transfer penicillin from aqueous fermentation broth to an organic solvent [3].	Solvents: Amyl acetate, butyl acetate, methyl isobutyl ketone [3]. The choice depends on the partition coefficient.
Back-Extraction	Transfer penicillin from the organic phase back into a clean aqueous solution [3].	Aqueous Solution: A buffer or alkaline solution (e.g., phosphate buffer) [3]. This step helps separate penicillin from impurities that remain in the organic solvent.
Solvent Removal	Isolate purified penicillin from the final aqueous solution [3].	Methods: Can involve further acidification and extraction, or direct crystallization from the aqueous phase.

Troubleshooting Common Challenges

Based on general separation science and the information available, here are some potential challenges and approaches.

- **Incomplete Separation:** If impurity levels remain high, consider optimizing the pH of the extraction and back-extraction steps, as the solubility of penicillin and its impurities is highly pH-dependent [3]. Testing different organic solvents or adjusting the phase volume ratios can also improve the partition efficiency [3].
- **Low Recovery Yield:** This can be caused by degradation during processing. Penicillin is unstable at extreme pH levels and high temperatures [3]. Ensure process times are controlled and temperatures are kept low. Also, verify the efficiency of phase separation to avoid physical loss of material.
- **Analytical Method Development:** For accurate quantification of Impurity 11, use a characterized sample as a reference standard [1]. Method validation should demonstrate specificity, ensuring the analytical method can distinguish between the main penicillin compound and its impurities.

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References

1. | SynZeal Penicillin Impurity 11 [synzeal.com]
2. Penicillin Impurity 11 | CAS No. [clearsynth.com]
3. US2503215A - Purification of penicillin - Google Patents [patents.google.com]

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